Introduction: The Quinoline Scaffold in Medicinal Chemistry

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Compound of Interest

Compound Name:	*8-Ethoxyquinoline*
CAS No.:	*1555-94-8*
Cat. No.:	*B073301*

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The quinoline ring system is a privileged scaffold in drug discovery, forming the core of numerous therapeutic agents with a vast range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties.[1][2] Much of this activity is derived from 8-Hydroxyquinoline (8-HQ), a versatile heterocyclic compound whose biological effects are extensively documented.[3][4] **8-Ethoxyquinoline**, as a direct ether derivative of 8-HQ, presents an intriguing case study in structure-activity relationships (SAR). The substitution of the critical 8-hydroxyl group with an ethoxy moiety fundamentally alters the molecule's physicochemical properties, most notably its ability to chelate metal ions—a primary mechanism of action for its parent compound.[5][6] This guide will explore the consequences of this structural modification, review the biological activities reported for **8-Ethoxyquinoline** and other 8-alkoxyquinolines, and provide robust protocols for future investigation.

Physicochemical Profile and Synthesis

Understanding the fundamental characteristics of **8-Ethoxyquinoline** is essential for interpreting its biological behavior.

Chemical Properties

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Property	Value	Source
Molecular Formula	$C_{11}H_{11}NO$	[7]
Molecular Weight	173.21 g/mol	[7]
CAS Number	1555-94-8	[7]
Appearance	Data not widely available	-
Solubility	Data not widely available	-

Synthesis Pathway: O-Alkylation of 8-Hydroxyquinoline

8-Ethoxyquinoline is typically synthesized from its parent compound, 8-Hydroxyquinoline, via a nucleophilic substitution reaction known as O-alkylation.[6] This process is fundamental for researchers looking to generate derivatives for screening.

Mechanism Overview: The reaction begins with the deprotonation of the hydroxyl group on 8-Hydroxyquinoline by a base, creating a highly nucleophilic quinolin-8-olate anion. This anion then attacks an electrophilic ethylating agent (e.g., ethyl iodide), proceeding via an SN2 mechanism to form the ether linkage.[6]

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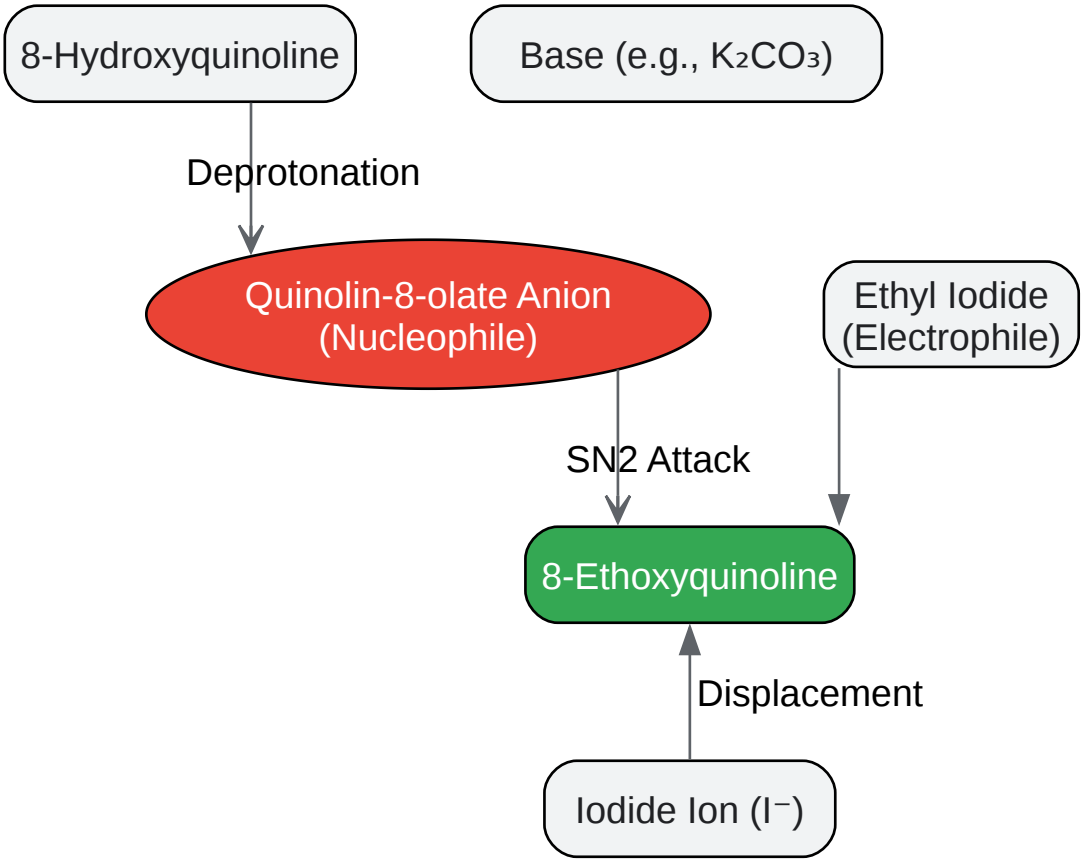

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Figure 1: General workflow for the synthesis of **8-Ethoxyquinoline**.

The 8-Hydroxyquinoline Precedent: A Foundation of Bioactivity

The biological profile of **8-Ethoxyquinoline** cannot be understood in isolation. It must be viewed through the lens of its parent compound, 8-Hydroxyquinoline (8-HQ), whose activities are intrinsically linked to the presence of the 8-hydroxyl group.

Metal Chelation: The Core Mechanism

8-HQ is unique among the seven monohydroxyquinoline isomers in its ability to form stable chelate complexes with divalent metal ions.[5] This chelating property is a cornerstone of its diverse bioactivities, which include:

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- Antimicrobial Activity: By binding essential metal ions like copper and zinc, 8-HQ disrupts critical enzymatic functions in bacteria and fungi, inhibiting their growth.[8][9][10]
- Anticancer Activity: The anticancer effects of 8-HQ derivatives are often related to their interaction with copper and zinc ions, leading to proteasome inhibition and induction of apoptosis in cancer cells.[5][11]
- Antineurodegenerative Activity: Metal ion imbalance is a key factor in several neurodegenerative diseases. 8-HQ's ability to chelate metals may help restore homeostasis, offering neuroprotective effects.[5][12]

The substitution of the hydroxyl group with an ethoxy group removes the proton necessary for forming the chelate ring, thereby drastically reducing or eliminating this primary mechanism of action.

Biological Activity Profile of **8-Ethoxyquinoline** and Analogues

Direct research on **8-Ethoxyquinoline** is limited. However, by examining studies on it and other 8-alkoxy derivatives, a picture of its potential activities and limitations emerges.

Anticancer and Cytotoxic Effects

While the loss of chelation might suggest diminished activity, some studies indicate that 8-alkoxyquinolines can possess significant cytotoxicity. The replacement of the 8-hydroxyl group with various alkoxyl groups, including methoxy and ethoxy, was found to increase cytotoxic activity against the K562 leukemia cell line.[13] This suggests an alternative mechanism of action, likely independent of metal chelation. The increased lipophilicity conferred by the alkoxy group may enhance the molecule's ability to cross cell membranes, leading to interactions with different intracellular targets.

Antimicrobial Activity

In contrast to its parent compound, 8-alkoxyquinolines have been reported to have poor antibacterial activity against certain strains like Staphylococcus aureus.[14] This finding supports the hypothesis that the potent antimicrobial effects of 8-HQ are heavily reliant on metal chelation, a capability lost in its 8-alkoxy derivatives.

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Neuroactive and Anticonvulsant Potential

Research into more complex derivatives has shown that the 8-alkoxyquinoline scaffold can be incorporated into neuroactive compounds. A study on 8-alkoxy-5,6-dihydro-[5][15][16]triazino[4,3-a]quinolin-1-one derivatives identified a compound with an 8-heptyloxy group as having potential antiepileptic properties.[16] This indicates that while the simple **8-Ethoxyquinoline** may not be highly active on its own, the 8-alkoxyquinoline core serves as a valuable building block for more complex central nervous system agents.

Role as a Synthetic Intermediate

8-Ethoxyquinoline is a valuable precursor in the synthesis of advanced chemical probes and potential therapeutics. For example, it has been used in the development of a highly selective chemical probe for dissecting the biology of Monocarboxylate Transporter 4 (MCT4), a protein involved in cancer cell metabolism.[17] Its role as a functional intermediate highlights its importance in medicinal chemistry research beyond its own direct biological effects.[6]

Structure-Activity Relationship (SAR) Analysis: The Impact of the Ethoxy Group

The transition from 8-Hydroxyquinoline to **8-Ethoxyquinoline** introduces key molecular changes that dictate its biological potential.

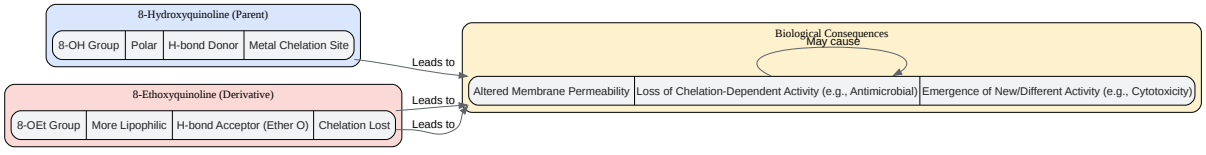

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Figure 2: Structure-activity relationship (SAR) comparison.

- Loss of Metal Chelation: This is the most significant consequence. The replacement of the acidic proton of the hydroxyl group with an ethyl group prevents the formation of the coordinate bond necessary for chelation. Any biological activity of 8-HQ that depends on this mechanism is therefore expected to be significantly reduced or abolished in **8-Ethoxyquinoline**.[5]

- Increased Lipophilicity: The ethyl group is more nonpolar than a hydrogen atom, increasing the overall lipophilicity of the molecule. This can alter its pharmacokinetic properties, such as absorption, distribution, and ability to cross biological membranes like the blood-brain barrier. This may explain why some 8-alkoxy derivatives show cytotoxicity against certain cancer cells where the parent 8-HQ is less effective.[13]

Key Experimental Protocols

To rigorously assess the biological activity of **8-Ethoxyquinoline**, a systematic, multi-faceted approach is required. The following protocols provide a validated framework for investigation.

Protocol 1: In Vitro Cytotoxicity Assessment (MTS Assay)

This protocol determines the concentration at which **8-Ethoxyquinoline** inhibits cell viability, a crucial first step for anticancer or toxicological screening.

Objective: To calculate the half-maximal inhibitory concentration (IC_{50}) in a selected cell line.

Methodology:

- Cell Culture: Culture the chosen cell line (e.g., K562 leukemia cells) in appropriate media and conditions until approximately 80% confluency.

- Cell Seeding: Trypsinize, count, and seed the cells into a 96-well plate at a density of 5,000-10,000 cells per well. Incubate for 24 hours to allow for attachment.

- Compound Preparation: Prepare a 10 mM stock solution of **8-Ethoxyquinoline** in DMSO. Create a series of 2-fold serial dilutions in culture media to achieve final concentrations

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ranging from 0.1 µM to 100 µM.

- Treatment: Remove the old media from the cells and add 100 µL of the media containing the various concentrations of **8-Ethoxyquinoline**. Include wells with media + DMSO (vehicle control) and media only (blank control).
- Incubation: Incubate the plate for 48-72 hours.
- MTS Reagent Addition: Add 20 µL of MTS reagent (e.g., CellTiter 96® AQueous One Solution) to each well.
- Final Incubation: Incubate for 1-4 hours at 37°C, protected from light.
- Data Acquisition: Measure the absorbance at 490 nm using a microplate reader.
- Analysis: Correct for background absorbance, normalize the data to the vehicle control, and plot the percentage of cell viability against the log of the compound concentration. Use non-linear regression to calculate the IC_{50} value.

Protocol 2: Antimicrobial Susceptibility Testing (Broth Microdilution)

This method determines the Minimum Inhibitory Concentration (MIC) against relevant bacterial or fungal strains.

Objective: To quantify the lowest concentration of **8-Ethoxyquinoline** that inhibits visible microbial growth.

Methodology:

- Inoculum Preparation: Grow the microbial strain (e.g., S. aureus ATCC 29213) overnight. Dilute the culture in appropriate broth (e.g., Mueller-Hinton Broth) to achieve a standardized concentration of ~5 x 10^5 CFU/mL.
- Compound Dilution: In a 96-well plate, prepare 2-fold serial dilutions of **8-Ethoxyquinoline** in the broth, typically ranging from 128 µg/mL down to 0.25 µg/mL.

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- Inoculation: Add the standardized microbial inoculum to each well. Include a positive control (broth + inoculum, no drug) and a negative control (broth only).
- Incubation: Incubate the plate at 37°C for 18-24 hours.
- MIC Determination: The MIC is the lowest concentration of the compound at which there is no visible turbidity (growth). This can be confirmed by measuring the optical density at 600 nm.

Protocol 3: Metal Chelation Analysis via UV-Vis Spectroscopy

This experiment provides direct evidence for the impact of the 8-ethoxy substitution on metal-binding capabilities compared to 8-HQ.

Objective: To visually and quantitatively assess the ability of **8-Ethoxyquinoline** to chelate a divalent metal ion (e.g., Cu^{2+}) in comparison to 8-Hydroxyquinoline.

Methodology:

- Solution Preparation: Prepare equimolar solutions (e.g., 100 µM) of **8-Ethoxyquinoline**, 8-Hydroxyquinoline, and a metal salt (e.g., $CuSO_4$) in a suitable buffer (e.g., 50 mM HEPES, pH 7.4).
- Spectra Acquisition (Ligands Only): Record the UV-Vis absorbance spectrum (typically 250-500 nm) for both **8-Ethoxyquinoline** and 8-Hydroxyquinoline alone.
- Titration: To a solution of each compound, incrementally add aliquots of the metal salt solution (e.g., from 0.1 to 2.0 molar equivalents). Record the full UV-Vis spectrum after each addition.
- Analysis:
  - For 8-Hydroxyquinoline: Expect a significant shift in the absorbance spectrum (a new peak or a shift in an existing peak) as the 8-HQ-Cu^{2+} complex forms. This indicates successful chelation.

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- For **8-Ethoxyquinoline**: Expect little to no change in the absorbance spectrum upon addition of Cu^{2+}, indicating a lack of significant interaction or chelation.

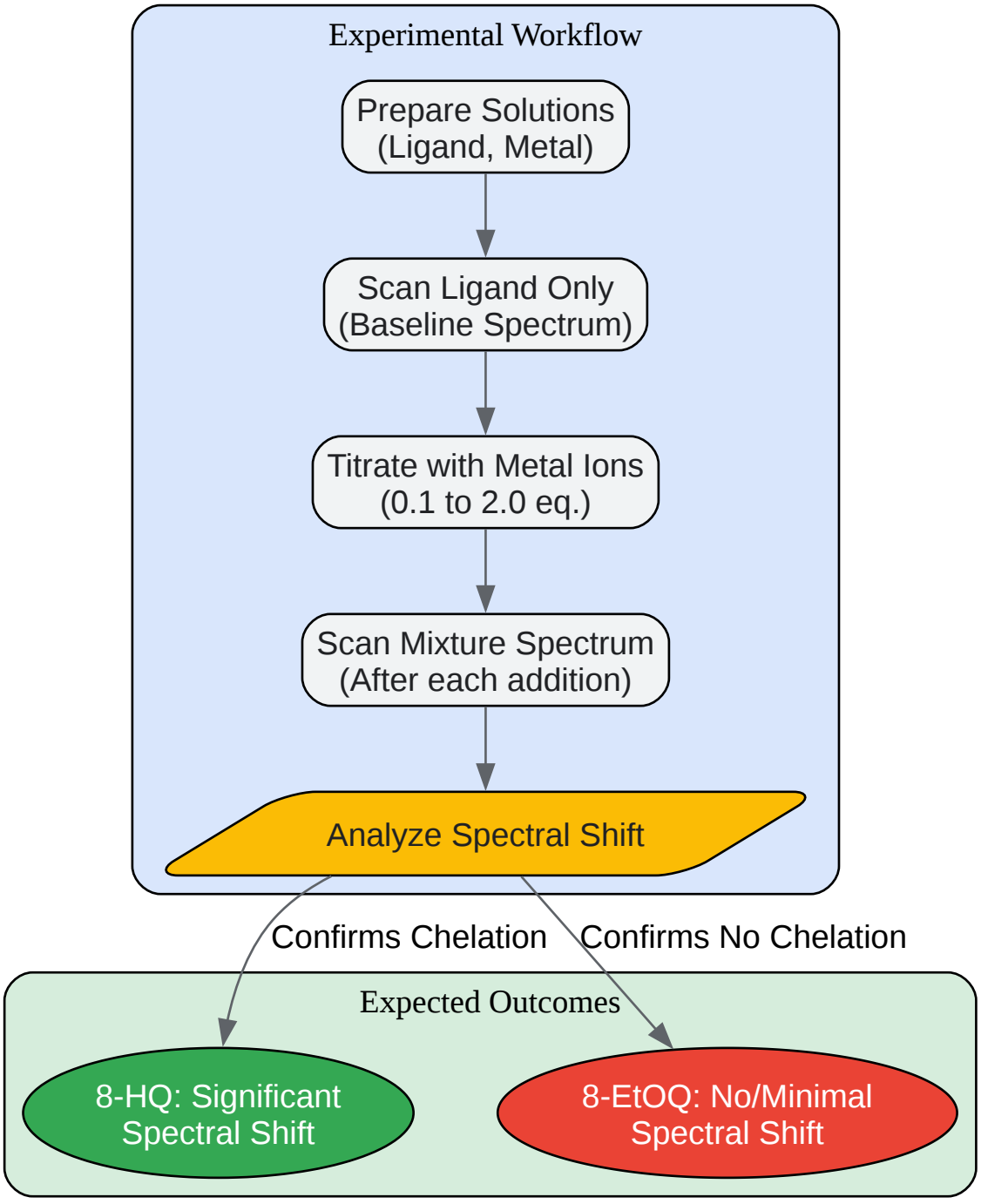

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Figure 3: Workflow for UV-Vis spectroscopy metal chelation assay.

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Toxicology and Safety Profile

The safety profile of any compound is paramount in drug development. Aggregated GHS information for **8-Ethoxyquinoline** indicates potential hazards.

GHS Hazard Classification:[7]

- H302: Harmful if swallowed
- H315: Causes skin irritation
- H318: Causes serious eye damage
- H335: May cause respiratory irritation

It is crucial to handle this compound with appropriate personal protective equipment (PPE), including gloves and safety glasses, in a well-ventilated area.[7] For comparison, the parent compound 8-Hydroxyquinoline has been shown to have potential genotoxic and cytotoxic effects at high doses in animal studies.[18]

Conclusion and Future Directions

The biological activity of **8-Ethoxyquinoline** is fundamentally distinct from its well-characterized parent, 8-Hydroxyquinoline. The substitution of the 8-hydroxyl group with an ethoxy moiety abrogates the metal-chelating ability that drives many of 8-HQ's potent antimicrobial and anticancer effects.

However, this structural modification is not a complete loss of function but rather a shift in potential. The increased lipophilicity of **8-Ethoxyquinoline** and its analogues may facilitate entry into different biological compartments, leading to activities independent of metal chelation, as evidenced by its cytotoxicity against certain cancer cell lines.[13] Its primary value to the research community currently lies in its role as a versatile synthetic intermediate for building more complex and targeted therapeutic agents.[6][17]

Future research should focus on:

- Broad-Spectrum Cytotoxicity Screening: Evaluating **8-Ethoxyquinoline** against a diverse panel of cancer cell lines to identify if the activity observed in K562 cells is specific or more

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general.

- Mechanistic Studies: Elucidating the mechanism behind its chelation-independent cytotoxicity.
- Derivative Synthesis: Using **8-Ethoxyquinoline** as a scaffold to create novel derivatives, exploring how additions at other positions on the quinoline ring can restore or introduce new biological activities.
- Pharmacokinetic Profiling: Characterizing its absorption, distribution, metabolism, and excretion (ADME) properties to understand if its increased lipophilicity translates to favorable in vivo behavior.

By pursuing these avenues, the scientific community can fully define the therapeutic landscape for this intriguing quinoline derivative.

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